

# VBIT-12 stability and storage conditions for research

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## Compound of Interest

Compound Name: VBIT-12

Cat. No.: B15613282

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## VBIT-12 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **VBIT-12**, along with troubleshooting resources for its use in experiments.

## Frequently Asked Questions (FAQs)

1. What is **VBIT-12** and what is its mechanism of action?

**VBIT-12** is a potent, cell-penetrating small molecule inhibitor of the Voltage-Dependent Anion Channel 1 (VDAC1).[1][2] VDAC1 is a key protein in the outer mitochondrial membrane that regulates the passage of ions and metabolites between the mitochondria and the rest of the cell.[2] **VBIT-12** functions by directly interacting with VDAC1 and preventing its oligomerization, a process implicated in the induction of apoptosis (programmed cell death).[1][2] By inhibiting VDAC1 oligomerization, **VBIT-12** helps to prevent mitochondrial dysfunction and subsequent cell death.[3]

2. What are the recommended storage conditions for **VBIT-12**?

Proper storage of **VBIT-12** is crucial to maintain its stability and efficacy. The recommended conditions vary depending on whether it is in solid form or dissolved in a solvent.

3. How should I prepare **VBIT-12** solutions for my experiments?

The preparation of **VBIT-12** solutions depends on the intended application, whether for in vitro (cell-based) or in vivo (animal) studies. It is crucial to use fresh, high-quality solvents. For DMSO stock solutions, it is recommended to use fresh DMSO as moisture-absorbing DMSO can reduce solubility.

#### 4. What is the known stability of **VBIT-12**?

**VBIT-12** is stable for extended periods when stored correctly. As a powder, it can be stored for up to 3 years at -20°C. Once dissolved in a solvent such as DMSO, the stock solution is stable for up to 1 year when stored at -80°C. To avoid degradation due to repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes. For short-term use, an aliquot can be stored at -20°C for up to 1 month.

## Quantitative Data Summary

The following tables summarize the key quantitative data regarding the storage and preparation of **VBIT-12**.

Table 1: **VBIT-12** Storage Conditions and Stability

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent (e.g., DMSO)	-80°C	1 year
In Solvent (e.g., DMSO)	-20°C	1 month

Table 2: **VBIT-12** Solubility

Solvent	Concentration	Notes
DMSO	83 mg/mL (198.8 mM)	Use fresh DMSO.

## Experimental Protocols

Detailed methodologies for utilizing **VBIT-12** in research are critical for reproducible results. Below are examples of protocols cited in the literature.

### In Vitro Protocol Example: Inhibition of VDAC1 Oligomerization

This protocol describes the use of **VBIT-12** to prevent VDAC1 oligomerization in cultured cells.

- **Cell Culture:** Culture cells (e.g., NSC-34 motor-neuron-like cells) under standard conditions.
- **Transfection (if applicable):** For studies involving protein overexpression, transfect cells with the desired plasmid (e.g., mutant SOD1).
- **VBIT-12 Treatment:** 24 hours post-transfection, incubate the cells with **VBIT-12** at the desired concentration (e.g., 15  $\mu$ M) for 12 hours.
- **Analysis:** After incubation, assess cell viability or perform assays to measure VDAC1 oligomerization, such as cross-linking experiments followed by western blotting.

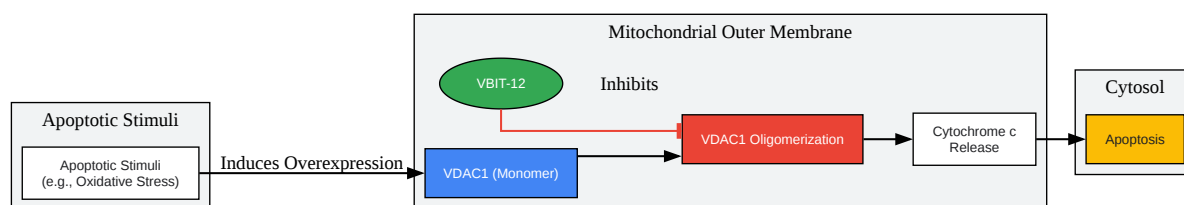
### In Vivo Protocol Example: Administration in a Mouse Model

This protocol outlines the administration of **VBIT-12** to mice via intraperitoneal injection.

- **Solution Preparation:** Prepare an 80 mg/mL stock solution of **VBIT-12** in DMSO. Dilute this stock with saline (pH 7.0) to a final concentration of 3.25 mg/mL.
- **Animal Model:** Use the appropriate mouse model for the study (e.g., mutant SOD1G93A transgenic mice).
- **Administration:** Administer 200  $\mu$ L of the final **VBIT-12** solution via intraperitoneal (IP) injection. This results in a dosage of approximately 26 mg/kg.
- **Dosing Schedule:** Injections can be performed every other day, starting at a specific time point in the disease model (e.g., day 60). The dosage may be adjusted during the course of the study.

## Visualizations

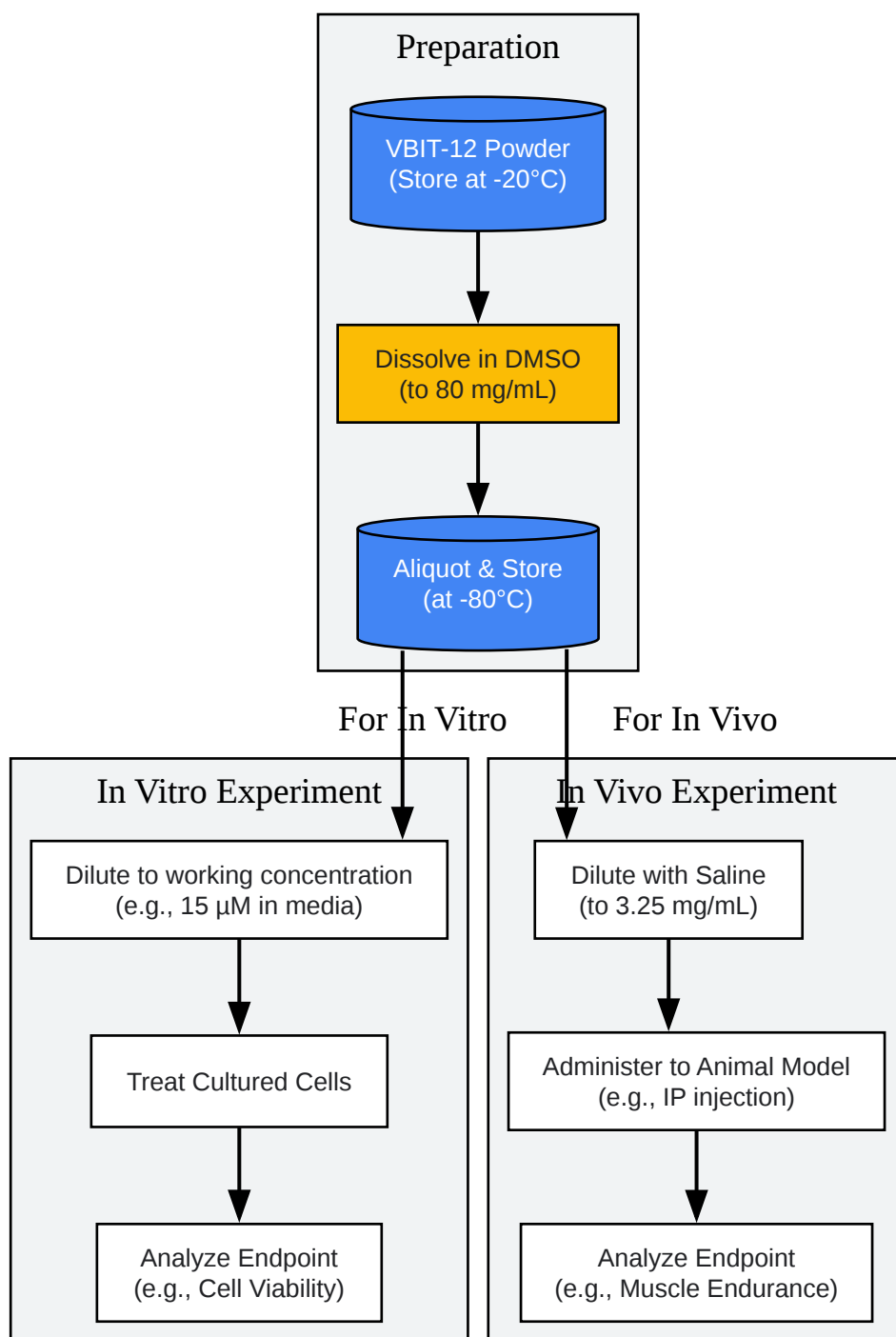
### Signaling Pathway



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Caption: Mechanism of **VBIT-12** in inhibiting apoptosis.

Experimental Workflow



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## References

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- 3. Targeting the overexpressed mitochondrial protein VDAC1 in a mouse model of Alzheimer's disease protects against mitochondrial dysfunction and mitigates brain pathology - PMC [pmc.ncbi.nlm.nih.gov]
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